

An In-depth Technical Guide to the Physicochemical Properties of 2-Hydroxyethyl Benzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxyethyl benzoate

Cat. No.: B041798

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This technical guide provides a comprehensive overview of the melting and boiling points of **2-Hydroxyethyl benzoate**, a significant organic compound utilized in various industrial applications. This document is intended for researchers, scientists, and professionals in drug development, offering detailed experimental protocols and a summary of reported physical constants.

Core Physical Properties of 2-Hydroxyethyl Benzoate

2-Hydroxyethyl benzoate, also known as ethylene glycol monobenzoate, is a benzoate ester with the chemical formula $C_9H_{10}O_3$. Its physical state is typically described as a colorless or pale yellow liquid.^[1] The accurate determination of its melting and boiling points is crucial for its application and for quality control purposes.

Reported Physical Constants

A review of available literature and chemical databases reveals a notable variance in the reported melting and boiling points of **2-Hydroxyethyl benzoate**. This variability underscores the importance of standardized experimental determination.

Physical Property	Reported Value	Source
Melting Point	20-22°C	ChemBK[1]
34°C	Biosynth[2]	ChemBK[1]
45°C	Guidechem[3], ChemicalBook[4]	
Boiling Point	213-216°C	ChemBK[1]
288.8°C (at 760 mmHg)	Guidechem[3], ChemNet	

Experimental Protocols for Determination of Physical Properties

Accurate determination of the melting and boiling points of **2-Hydroxyethyl benzoate** requires precise experimental techniques. The following sections detail the standard methodologies for these measurements.

Melting Point Determination: Capillary Method

The capillary method is a widely used and reliable technique for determining the melting point of a solid organic compound.[5]

Principle: A small, finely powdered sample of the substance is heated in a sealed capillary tube. The temperature at which the substance transitions from a solid to a liquid is observed and recorded as the melting point. Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C.[6] Impurities can lead to a depression and broadening of the melting point range.[7]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital device)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)

- Sample of **2-Hydroxyethyl benzoate** (purified)
- Mortar and pestle (if the sample is not already a fine powder)

Procedure:

- Sample Preparation: Ensure the **2-Hydroxyethyl benzoate** sample is pure and completely dry. If necessary, pulverize a small amount of the solid into a fine powder using a mortar and pestle.
- Loading the Capillary Tube: Gently tap the open end of a capillary tube into the powdered sample until a small amount of the substance enters the tube. Invert the tube and tap the sealed end on a hard surface to pack the sample into the bottom. The packed sample should be approximately 2-3 mm in height.
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Heating:
 - For an unknown sample, a rapid heating rate (10-20°C per minute) can be used to determine an approximate melting range.^[8]
 - For a more precise measurement, start heating at a slower rate (1-2°C per minute) when the temperature is about 10-15°C below the expected melting point.
- Observation: Carefully observe the sample through the magnifying lens of the apparatus.
- Recording the Melting Range:
 - Record the temperature at which the first drop of liquid appears (the beginning of melting).
 - Record the temperature at which the last solid crystal melts (the end of melting). The recorded range constitutes the melting point of the sample.

Boiling Point Determination: Distillation and Micro-Boiling Point Methods

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[9] Distillation is a common method for determining the boiling point of a liquid when a sufficient volume is available.[10] For smaller sample sizes, a micro-boiling point determination is suitable.[11]

Principle: The liquid is heated in a distillation apparatus, and the temperature of the vapor in equilibrium with the boiling liquid is measured. This temperature remains constant during the distillation of a pure substance and represents its boiling point.[10]

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer (calibrated)
- Heating mantle or oil bath
- Boiling chips

Procedure:

- Apparatus Setup: Assemble the simple distillation apparatus. Place the **2-Hydroxyethyl benzoate** sample (a few milliliters) and boiling chips into the distillation flask.
- Thermometer Placement: Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation flask.
- Heating: Gently heat the distillation flask.
- Observation: Observe the temperature as the liquid begins to boil and the vapor rises to the thermometer bulb.
- Recording the Boiling Point: When the temperature reading on the thermometer stabilizes while the liquid is actively boiling and condensing, record this constant temperature as the

boiling point.

Principle: A small amount of the liquid is heated in a fusion tube along with an inverted capillary tube. As the liquid is heated, the air trapped in the capillary tube expands and escapes. When the liquid is cooled, the point at which the liquid is drawn back into the capillary tube corresponds to the boiling point.[\[11\]](#)

Apparatus:

- Thiele tube or a beaker with heating oil
- Fusion tube (small test tube)
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Rubber band or wire to attach the fusion tube to the thermometer
- Heat source (Bunsen burner or hot plate)

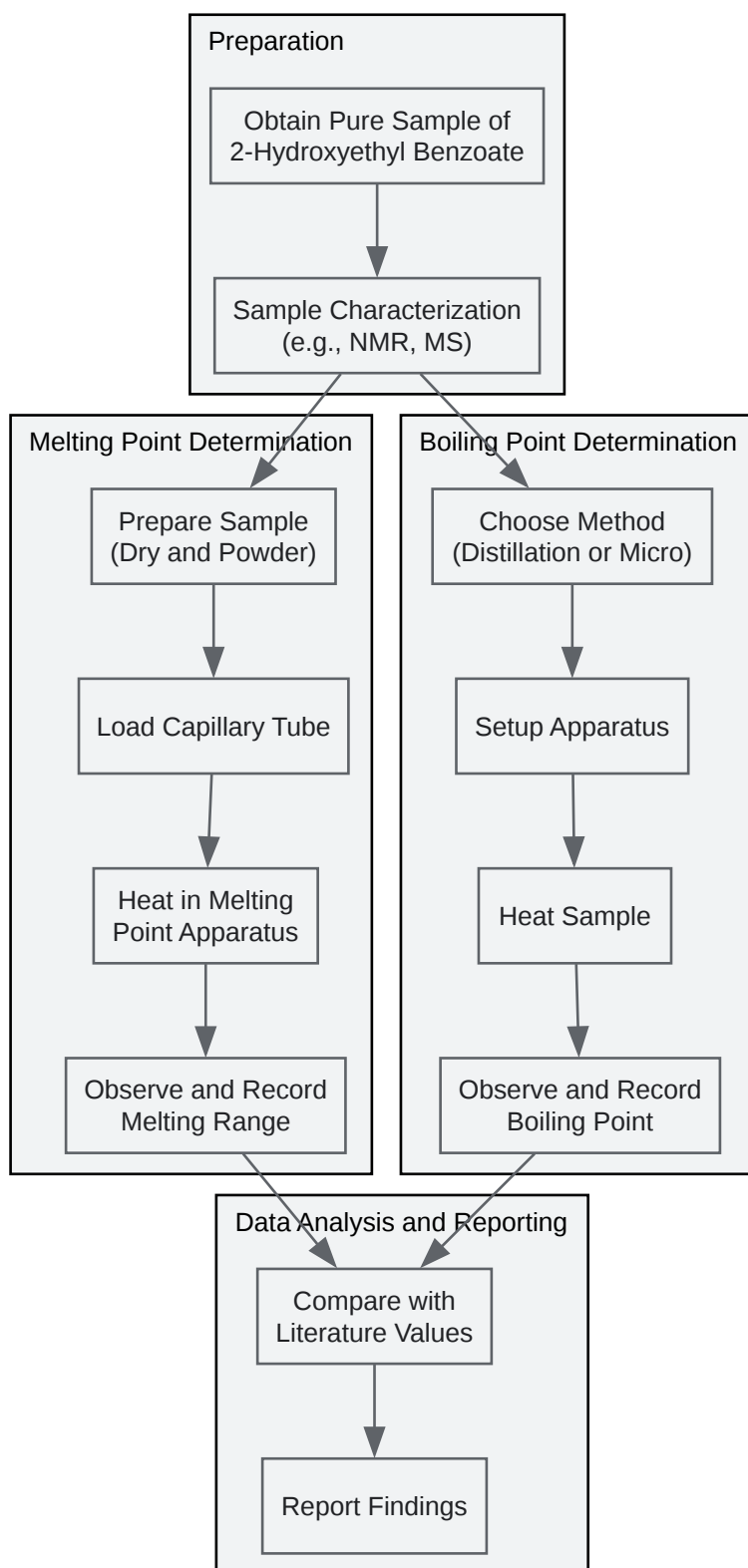
Procedure:

- Sample Preparation: Place a few drops of **2-Hydroxyethyl benzoate** into a fusion tube.
- Capillary Tube Placement: Place a capillary tube (sealed end up) into the fusion tube containing the liquid.
- Apparatus Setup: Attach the fusion tube to a thermometer using a rubber band. Immerse the setup in a Thiele tube or an oil bath, ensuring the liquid in the fusion tube is below the oil level.
- Heating: Gently heat the Thiele tube or oil bath.
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.

- Recording the Boiling Point: Stop heating when a steady stream of bubbles is observed. As the apparatus cools, the bubbling will slow down and stop. The temperature at which the liquid is drawn into the capillary tube is the boiling point.

Workflow for Physicochemical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the melting and boiling points of a chemical substance like **2-Hydroxyethyl benzoate**.



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Caption: Experimental Workflow for Determining Physical Properties.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 2-Hydroxyethyl Benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041798#2-hydroxyethyl-benzoate-melting-point-and-boiling-point]

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